

Application Notes and Protocols for Ac-LEVD-CHO

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Compound of Interest

Compound Name: Ac-LEVD-CHO

Cat. No.: B3037022

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Introduction

Ac-LEVD-CHO is a synthetic tetrapeptide and a potent, reversible inhibitor of caspase-4.^{[1][2]} It is an essential tool for studying the non-canonical inflammasome pathway and the role of caspase-4 in cellular processes such as apoptosis and pyroptosis.^{[3][4]} These application notes provide detailed protocols for the preparation of a stock solution of **Ac-LEVD-CHO** for use in various research applications.

Data Presentation

The following table summarizes the key quantitative data for **Ac-LEVD-CHO**:

Property	Value	Source
Molecular Formula	C22H36N4O9	[2]
Molecular Weight	500.5 g/mol	[2]
Solubility in DMSO	100 mg/mL (199.78 mM)	[1]
Solubility in Water	≥ 33.33 mg/mL (66.59 mM)	[1]
Recommended Storage of Solid	-20°C	[2]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[1]
Typical Working Concentration	10-30 µM	[2][5]

Experimental Protocols

Preparation of a 10 mM Stock Solution of Ac-LEVD-CHO in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ac-LEVD-CHO** using dimethyl sulfoxide (DMSO) as the solvent.

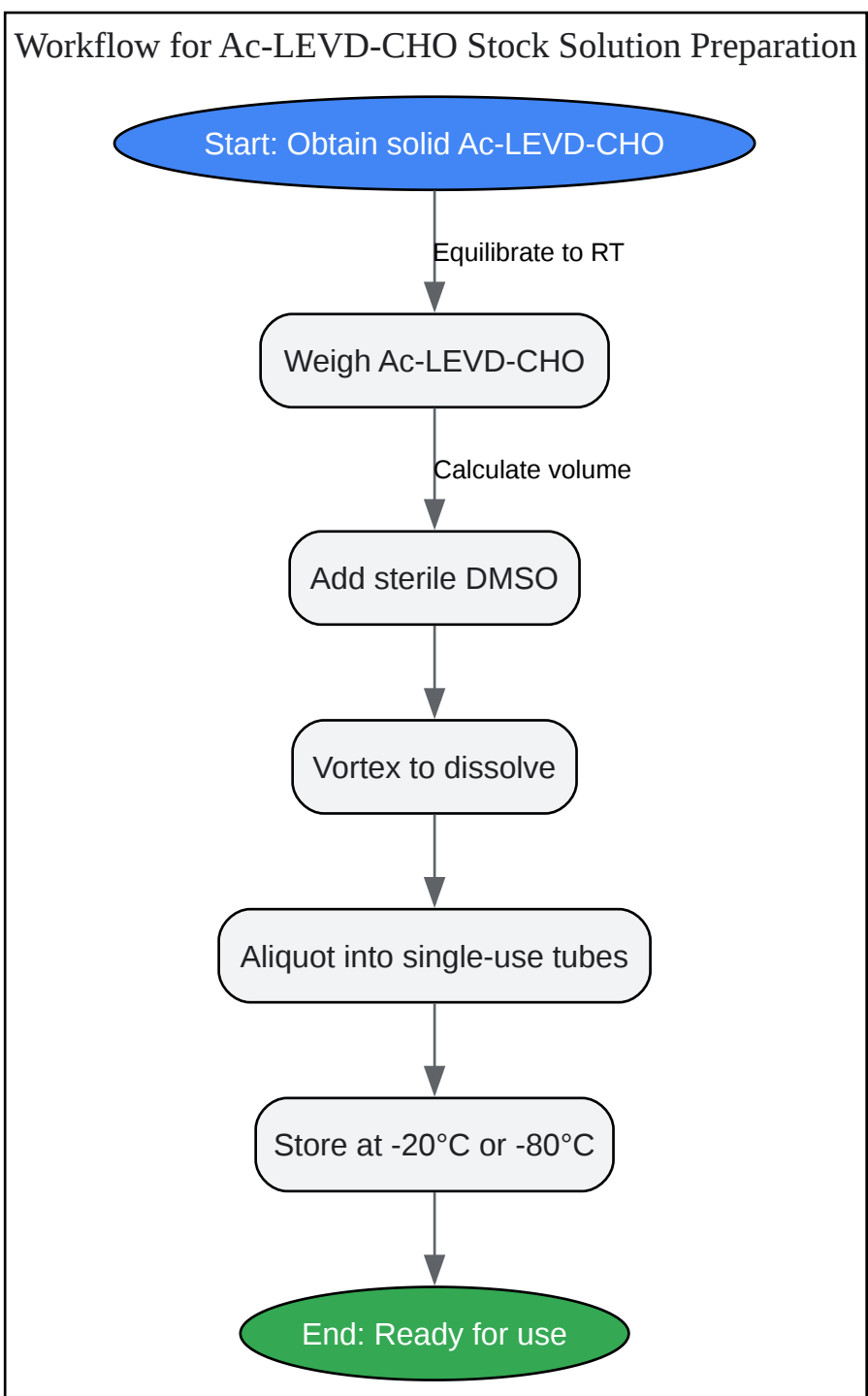
Materials:

- **Ac-LEVD-CHO** solid
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

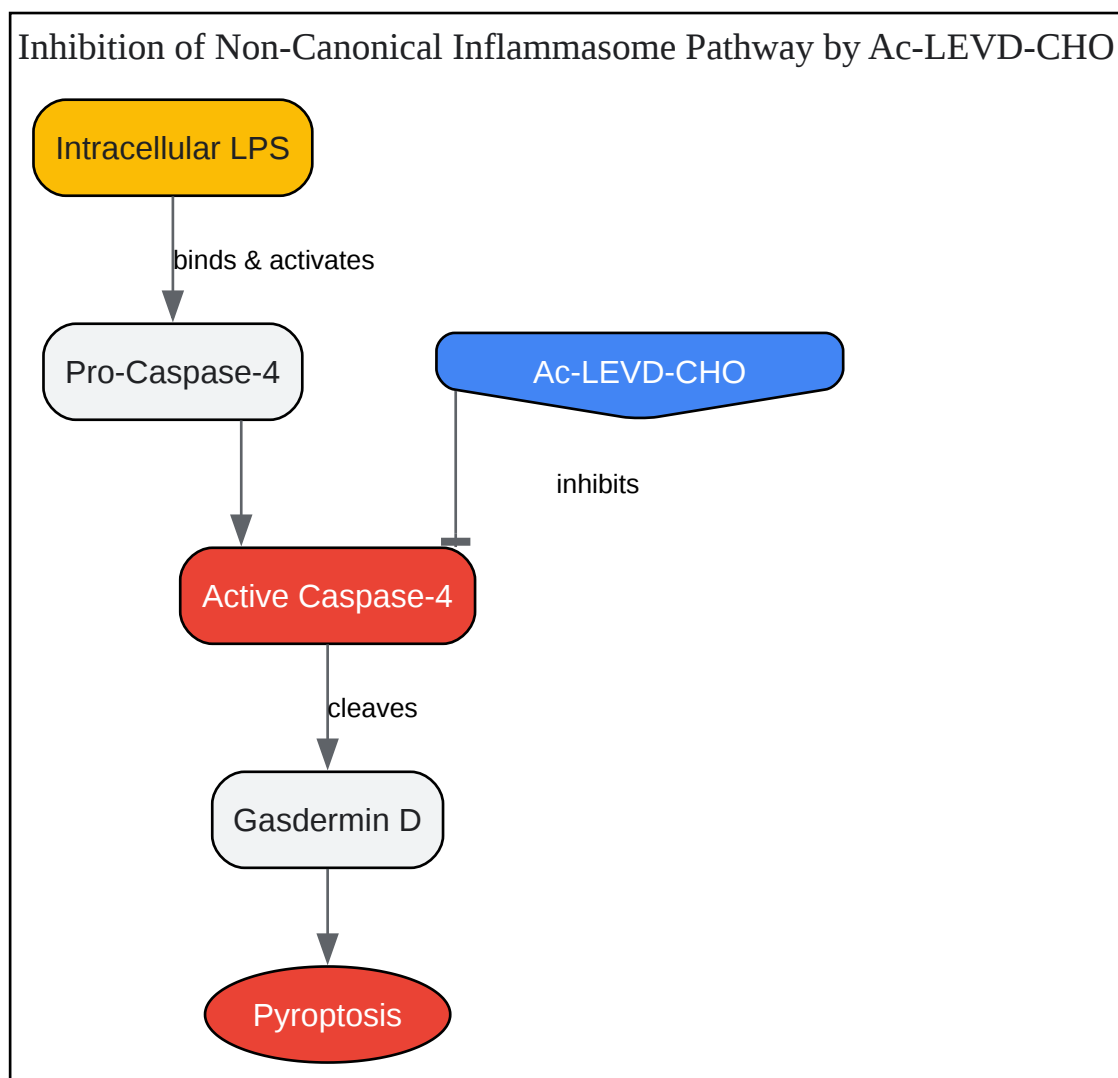
- **Equilibration:** Allow the vial of solid **Ac-LEVD-CHO** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out a specific amount of **Ac-LEVD-CHO** using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.5005 mg of the compound (Molecular Weight = 500.5 g/mol).
- **Solvent Addition:** Add the appropriate volume of sterile DMSO to the vial containing the weighed **Ac-LEVD-CHO**. To prepare a 10 mM stock solution with 0.5005 mg of the compound, add 100 μ L of DMSO.
- **Dissolution:** Vortex the solution until the **Ac-LEVD-CHO** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^[1]
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.^[1]
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Visualizations



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Caption: Workflow for preparing an **Ac-LEVD-CHO** stock solution.



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Caption: **Ac-LEVD-CHO** inhibits caspase-4 in the non-canonical inflammasome pathway.

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